

cyclododecene molecular weight and formula

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Compound of Interest

Compound Name: Cyclododecene

Cat. No.: B074035

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An In-depth Technical Guide on **Cyclododecene**: Molecular Weight and Formula

For researchers, scientists, and professionals engaged in drug development and chemical synthesis, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise technical overview of **cyclododecene**, focusing on its molecular weight and chemical formula.

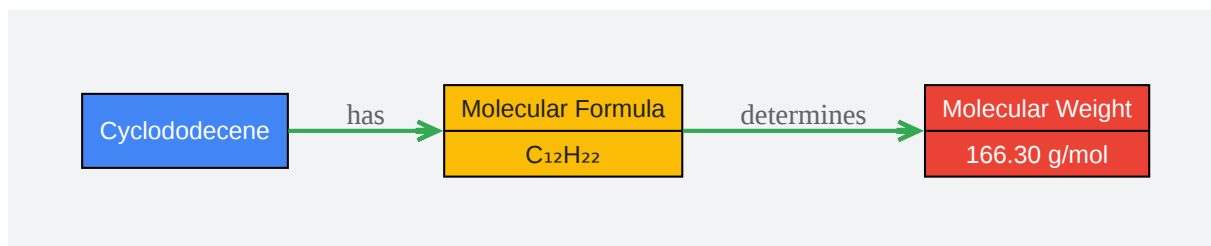
Quantitative Data Summary

The essential physicochemical properties of **cyclododecene** are summarized in the table below for straightforward reference and comparison. These values are consistently reported across various chemical databases.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₂	PubChem, NIST[1][2][3]
Molecular Weight	166.30 g/mol	PubChem, Sigma-Aldrich[1][4]
Molecular Weight (Exact)	166.3031 g/mol	NIST[2][3]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its resulting molecular weight.



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Figure 1: Relationship between **Cyclododecene**, its formula, and molecular weight.

Experimental Protocols

The determination of the molecular weight and formula of **cyclododecene** is typically achieved through standard analytical chemistry techniques. While specific experimental protocols from the cited database entries are not detailed, the general methodologies are well-established.

1. Mass Spectrometry for Molecular Weight and Formula Determination:

- Objective: To determine the exact mass of the molecule and deduce its elemental composition.
- Methodology:
 - Sample Introduction: A pure sample of **cyclododecene** is introduced into the mass spectrometer, often via Gas Chromatography (GC-MS) for separation and purification.
 - Ionization: The sample is ionized, commonly using Electron Ionization (EI), which bombards the molecules with electrons to create charged molecular ions.
 - Mass Analysis: The ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - Detection: A detector records the abundance of ions at each m/z value, generating a mass spectrum. The peak with the highest m/z corresponding to the intact molecule is the molecular ion peak, which provides the molecular weight. High-resolution mass

spectrometry can provide the exact mass, allowing for the determination of the molecular formula.

2. Elemental Analysis:

- Objective: To determine the percentage composition of each element (carbon and hydrogen) in the compound.
- Methodology:
 - Combustion: A precisely weighed sample of **cyclododecene** is combusted in a furnace in the presence of excess oxygen.
 - Product Collection: The combustion products, carbon dioxide (CO₂) and water (H₂O), are passed through separate absorption tubes.
 - Quantification: The mass of CO₂ and H₂O absorbed is measured.
 - Calculation: From the masses of CO₂ and H₂O, the masses and percentages of carbon and hydrogen in the original sample are calculated. This data is then used to determine the empirical formula. The molecular formula is subsequently determined by comparing the empirical formula weight with the molecular weight obtained from mass spectrometry.

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